

A Comprehensive Guide to the Preparation of BDM91514 Stock Solutions

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Compound of Interest

Compound Name: BDM91514

Cat. No.: B12396622

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Application Note and Protocol

Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **BDM91514**, an inhibitor of the AcrB efflux pump. The provided guidelines are intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible experimental results. This guide includes information on the chemical properties of **BDM91514**, recommended solvents, and step-by-step instructions for preparing high-concentration stock solutions.

Introduction

BDM91514 is a chemical compound that has been identified as an inhibitor of the AcrB efflux pump, a key component of multidrug resistance in Gram-negative bacteria. Accurate preparation of **BDM91514** stock solutions is critical for in vitro and in vivo studies investigating its efficacy and mechanism of action. This protocol outlines the necessary steps to ensure consistent and reliable preparation of these solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **BDM91514** is presented in the table below for easy reference.

| Property | Value | Source |
|-------------------|---------------------------------------|----------------------------------|
| Molecular Weight | 381.69 g/mol | MedchemExpress |
| CAS Number | 2892824-90-5 | MedchemExpress |
| Solubility | Soluble in DMSO. | Inferred from supplier data |
| Storage (Solid) | Store at -20°C for long-term storage. | General laboratory best practice |
| Storage (in DMSO) | Store at -20°C or -80°C in aliquots. | General laboratory best practice |

Experimental Protocols

Materials and Equipment

- **BDM91514** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM **BDM91514** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BDM91514** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

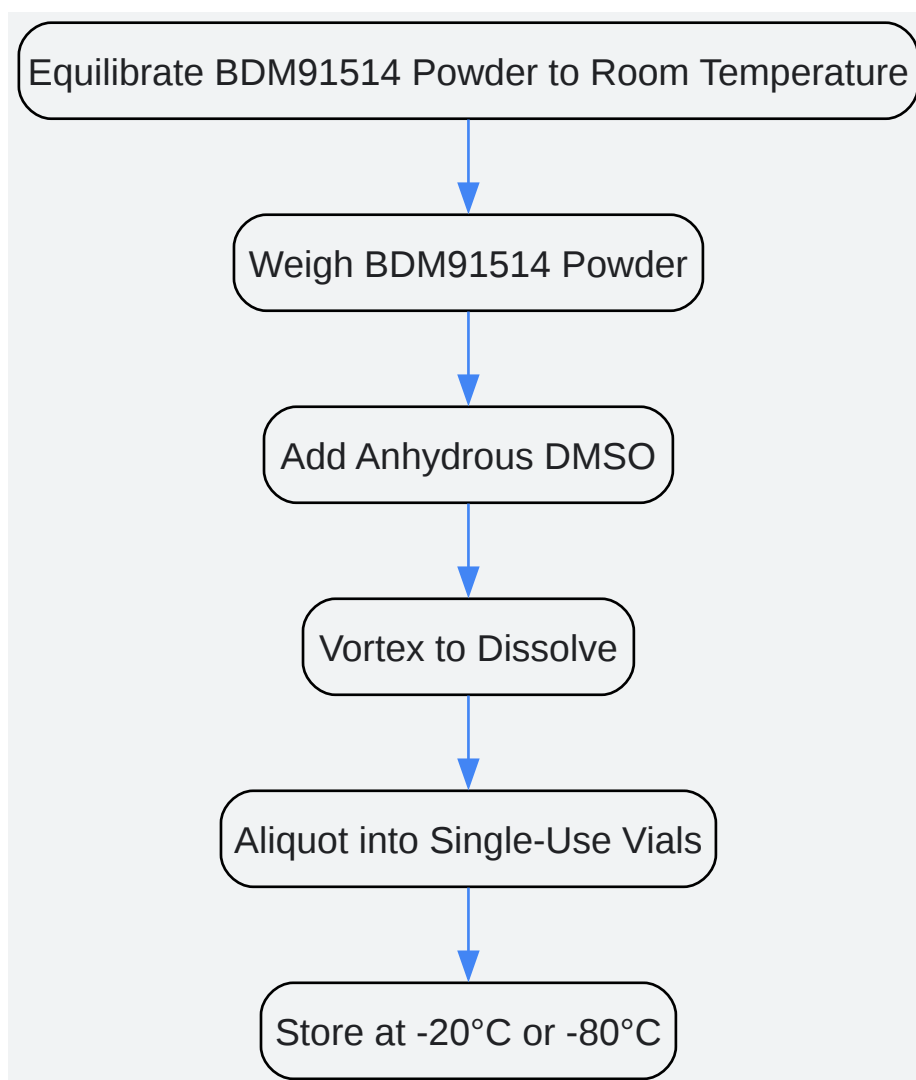
Step-by-Step Procedure:

- Equilibrate **BDM91514**: Before opening, allow the vial of **BDM91514** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the compound.
- Weighing the Compound: In a suitable, clean weighing vessel, carefully weigh out the desired amount of **BDM91514** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.817 mg of **BDM91514**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 381.69 \text{ g/mol} = 0.003817 \text{ g} = 3.817 \text{ mg}$
- Dissolving the Compound: Transfer the weighed **BDM91514** powder to a sterile microcentrifuge tube or vial. Add the calculated volume of anhydrous, sterile DMSO. For 3.817 mg of **BDM91514**, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage.

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of a **BDM91514** stock solution.



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Caption: Workflow for **BDM91514** Stock Solution Preparation.

Safety Precautions

BDM91514 is a chemical compound for research use only. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, when handling the compound and its solutions. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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